

Chemical structure and formula of Bromoxynil (C₇H₃Br₂NO)

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Compound of Interest

Compound Name: BROMOXYNILPHENOL

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Bromoxynil (C₇H₃Br₂NO): A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides an in-depth overview of the chemical and physical properties, synthesis, and mechanism of action of the herbicide Bromoxynil (3,5-dibromo-4-hydroxybenzonitrile). Detailed experimental protocols for its synthesis, purification, and analysis are presented. Furthermore, its interaction with Photosystem II, the primary target of its herbicidal activity, is elucidated through a detailed signaling pathway diagram. This document is intended to serve as a comprehensive resource for researchers and professionals engaged in the study and application of this compound.

Chemical Structure and Identification

Bromoxynil is a nitrile herbicide characterized by a benzonitrile core substituted with two bromine atoms and a hydroxyl group.^{[1][2]}

Chemical Formula: C₇H₃Br₂NO^{[1][3][4][5][6]}

IUPAC Name: 3,5-dibromo-4-hydroxybenzonitrile^{[1][6][7]}

CAS Number: 1689-84-5[1][5][8]

DOT (Graphviz) Representation of Chemical Structure:

Caption: Chemical structure of Bromoxynil.

Physicochemical Properties

Bromoxynil is a colorless or white solid at room temperature.[1][8] A summary of its key physicochemical properties is provided in the table below.

Property	Value	Reference
Molar Mass	276.915 g·mol ⁻¹	[1]
Appearance	Colorless or white solid	[1]
Melting Point	194–195 °C	[1][8]
Density	2.243 g/mL	[1]
Water Solubility	130 mg/L at 25 °C	[8]
Vapor Pressure	<1 mPa at 20 °C	[8]
InChI	InChI=1S/C7H3Br2NO/c8-5-1-4(3-10)2-6(9)7(5)11/h1-2,11H	[1][5]
InChIKey	UPMXNNIRAGDFEH-UHFFFAOYSA-N	[1][5]
Canonical SMILES	<chem>Brc1cc(C#N)cc(Br)c1O</chem>	[1]

Experimental Protocols

Synthesis of Bromoxynil

A high-yield and environmentally friendly synthesis of Bromoxynil can be achieved through the bromination of 4-hydroxybenzonitrile.[1]

Materials:

- 4-hydroxybenzonitrile
- Alkali/alkaline earth metal bromide (e.g., Sodium Bromide)
- Alkali/alkaline earth metal bromate (e.g., Sodium Bromate)
- Inorganic acid (e.g., 98% Sulfuric Acid)
- Deionized water

Procedure:

- Prepare a brominating reagent by dissolving the bromide and bromate salts in deionized water in a 2:1 molar ratio of bromide to bromate.
- In a reaction vessel, add 4-hydroxybenzonitrile to the brominating reagent under continuous stirring. The molar ratio of active bromide in the brominating reagent to 4-hydroxybenzonitrile should be approximately 2:1.
- Slowly add the inorganic acid to the reaction mixture while maintaining continuous stirring.
- Continue stirring the reaction mixture for a period of 1 to 4 hours at room temperature.
- The solid product, 3,5-dibromo-4-hydroxybenzonitrile (Bromoxynil), will precipitate out of the solution.
- Filter the reaction mixture using a Buchner funnel.
- Wash the collected solid material with deionized water.
- Dry the product at 80-90 °C.

This process typically yields Bromoxynil with a purity of over 99% as determined by gas chromatography, and a melting point of 189-191 °C.

Purification by Recrystallization

For applications requiring exceptionally high purity, Bromoxynil can be further purified by recrystallization.

Materials:

- Crude Bromoxynil
- Appropriate solvent (e.g., ethanol, methanol, or a mixture with water)
- Heating apparatus (e.g., hot plate with magnetic stirrer)
- Crystallization dish
- Filtration apparatus (e.g., Buchner funnel and flask)

Procedure:

- Select a suitable solvent in which Bromoxynil has high solubility at elevated temperatures and low solubility at room temperature.
- Dissolve the crude Bromoxynil in a minimal amount of the hot solvent with continuous stirring until the solid is completely dissolved.
- If any insoluble impurities are present, perform a hot filtration to remove them.
- Allow the hot, saturated solution to cool slowly to room temperature.
- As the solution cools, pure crystals of Bromoxynil will form. To maximize yield, the solution can be further cooled in an ice bath.
- Collect the crystals by vacuum filtration using a Buchner funnel.
- Wash the crystals with a small amount of cold solvent to remove any remaining impurities.
- Dry the purified crystals.

Analytical Determination by High-Performance Liquid Chromatography (HPLC)

The concentration of Bromoxynil can be accurately determined using reverse-phase HPLC with UV detection.

Instrumentation and Conditions:

- HPLC System: With a pump, autosampler, and UV detector.
- Column: C18 reverse-phase column (e.g., 250 x 4.6 mm, 5 µm particle size).
- Mobile Phase: Isocratic elution with a mixture of methanol and water (e.g., 90:10 v/v).
- Flow Rate: 1.5 mL/min.
- Injection Volume: 20 µL.
- Detection: UV detector set at a primary wavelength for quantification and a secondary wavelength for confirmation.
- Column Temperature: Ambient.

Procedure:

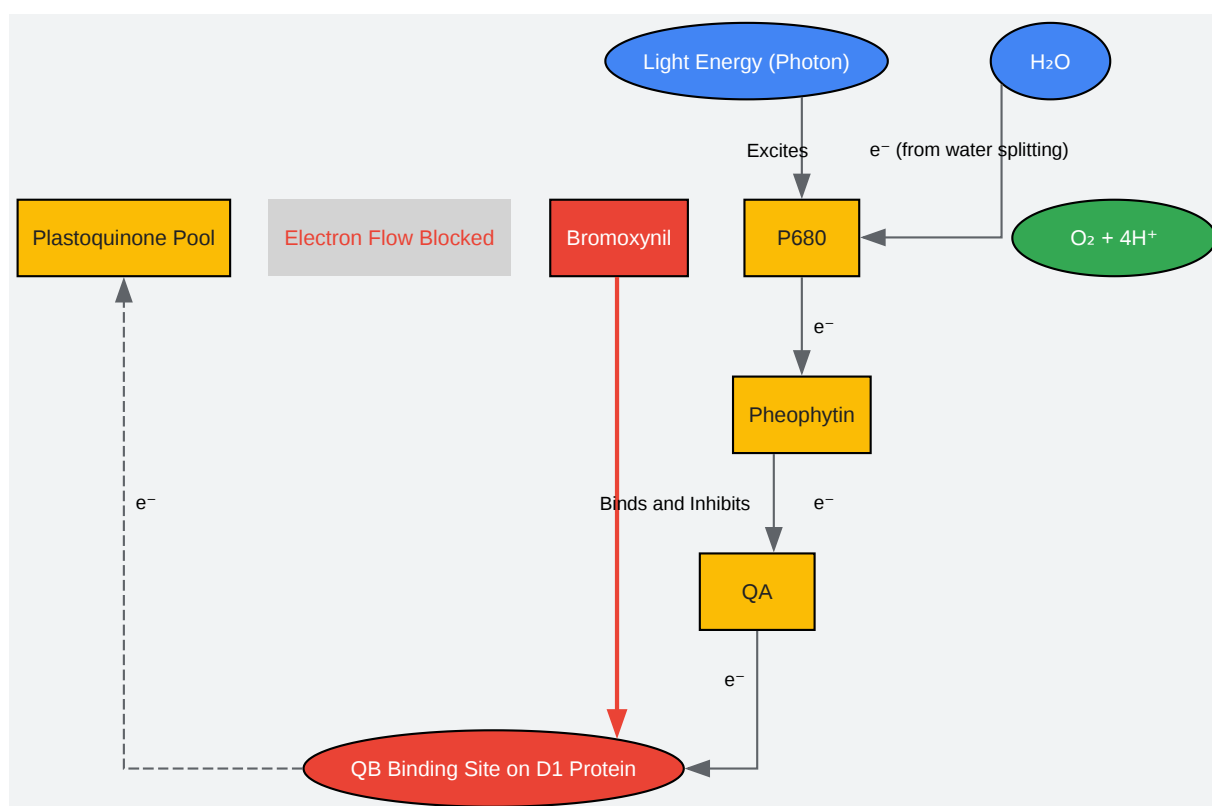
- Standard Preparation: Prepare a stock solution of analytical grade Bromoxynil in the mobile phase. From the stock solution, prepare a series of working standards at different concentrations to generate a calibration curve.
- Sample Preparation: Dissolve the sample containing Bromoxynil in the mobile phase. Filter the sample solution through a 0.45 µm membrane filter before injection.
- Analysis: Inject the prepared standards and samples into the HPLC system.
- Quantification: Identify the Bromoxynil peak based on its retention time compared to the standards. Quantify the concentration of Bromoxynil in the sample by comparing its peak area to the calibration curve generated from the standards.

Mechanism of Action: Inhibition of Photosynthesis

Bromoxynil's herbicidal activity stems from its ability to inhibit photosynthesis.^{[1][2][3][9]} Specifically, it acts as an inhibitor of Photosystem II (PSII) in the photosynthetic electron transport chain.^[3]

Bromoxynil binds to the Q_B binding site on the D1 protein of the PSII complex. This binding event physically blocks the binding of plastoquinone (PQ), the native electron acceptor. By preventing the transfer of electrons from the primary quinone acceptor (Q_A) to PQ, Bromoxynil effectively halts the linear electron flow. This interruption of the electron transport chain leads to a cascade of events, including the cessation of ATP and NADPH production, the generation of reactive oxygen species, and ultimately, cell death in susceptible plants.

DOT (Graphviz) Representation of Bromoxynil's Mechanism of Action:



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Caption: Inhibition of electron transport in Photosystem II by Bromoxynil.

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